

Application Notes and Protocols for NMR Analysis of Cyclic AMP-13C5

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Compound of Interest

Compound Name: Cyclic AMP-13C5

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing Nuclear Magnetic Resonance (NMR) spectroscopy for the analysis of ¹³C-labeled cyclic adenosine monophosphate (**Cyclic AMP-13C5**). The protocols outlined below are intended to facilitate the quantitative and qualitative assessment of this important second messenger, which is crucial in various signal transduction pathways.

Introduction to Cyclic AMP and the Role of ¹³C Labeling

Cyclic adenosine 3',5'-monophosphate (cAMP) is a ubiquitous second messenger that plays a pivotal role in cellular responses to a variety of extracellular stimuli.^[1] It is synthesized from ATP by adenylyl cyclase and mediates the effects of many hormones and neurotransmitters.^[1] The intracellular concentration of cAMP is tightly regulated by the balance between its synthesis by adenylyl cyclases and its degradation by phosphodiesterases.

Isotopic labeling of cAMP with ¹³C at five carbon positions (**Cyclic AMP-13C5**) provides a powerful tool for NMR-based studies. The ¹³C isotope has a nuclear spin of ½ and is NMR

active. While the natural abundance of ^{13}C is only about 1.1%, enrichment allows for a significant enhancement of the NMR signal, enabling a variety of advanced NMR experiments. [2] This is particularly advantageous for quantitative NMR (qNMR) studies, where the signal intensity is directly proportional to the number of nuclei, allowing for precise concentration measurements.

Applications of NMR Spectroscopy in Cyclic AMP- $^{13}\text{C5}$ Analysis

- **Quantitative Analysis:** Determine the absolute concentration of **Cyclic AMP- $^{13}\text{C5}$** in biological samples or reaction mixtures. This is critical for studying enzyme kinetics (adenylyl cyclases and phosphodiesterases) and for monitoring cAMP levels in cellular extracts.
- **Interaction Studies:** Investigate the binding of **Cyclic AMP- $^{13}\text{C5}$** to its effector proteins, such as Protein Kinase A (PKA) and Exchange Protein directly activated by cAMP (Epac). [3] Changes in the ^{13}C chemical shifts upon protein binding can provide insights into the binding interface and conformational changes.
- **Structural Elucidation:** Confirm the identity and purity of synthesized or isolated **Cyclic AMP- $^{13}\text{C5}$** . 2D NMR techniques like HSQC and HMBC can be used to assign all carbon and proton signals, verifying the molecular structure. [4][5][6]
- **Metabolic Labeling Studies:** Trace the metabolic fate of ^{13}C -labeled precursors into cAMP in cellular systems, providing a deeper understanding of metabolic pathways.

Data Presentation: Quantitative NMR Data for Cyclic AMP

The following table presents typical ^{13}C NMR chemical shifts for the carbon atoms in cyclic AMP. These values are based on data for structurally similar adenosine monophosphates and experimental HSQC data for cAMP, and serve as a reference for signal assignment. [7][8][9][10] The five labeled carbons in **Cyclic AMP- $^{13}\text{C5}$** will correspond to a subset of these signals, depending on the specific labeling pattern.

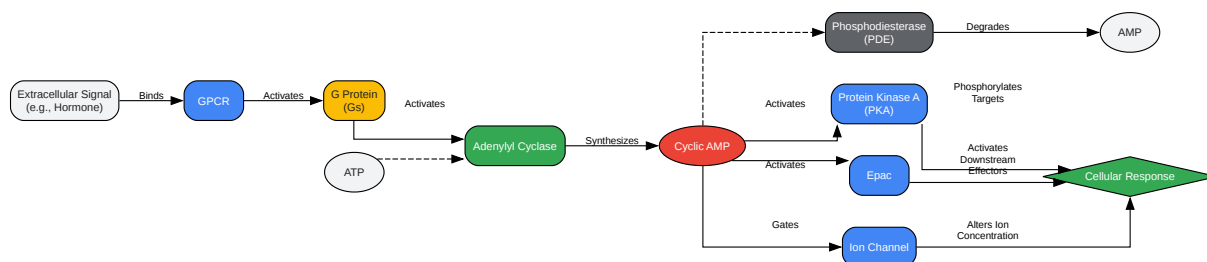
Carbon Atom	Typical Chemical Shift (ppm) in D ₂ O	Notes
C2	~153	Adenine ring
C4	~149	Adenine ring
C5	~120	Adenine ring
C6	~156	Adenine ring
C8	~141	Adenine ring
C1'	~90	Ribose moiety
C2'	~75	Ribose moiety
C3'	~71	Ribose moiety
C4'	~84	Ribose moiety
C5'	~65	Ribose moiety

Note: Chemical shifts are sensitive to solvent, pH, and temperature. The exact values for **Cyclic AMP-13C5** should be determined experimentally.

Signaling Pathway and Experimental Workflow Visualizations

Cyclic AMP Signaling Pathway

The following diagram illustrates the central role of cyclic AMP as a second messenger in signal transduction.

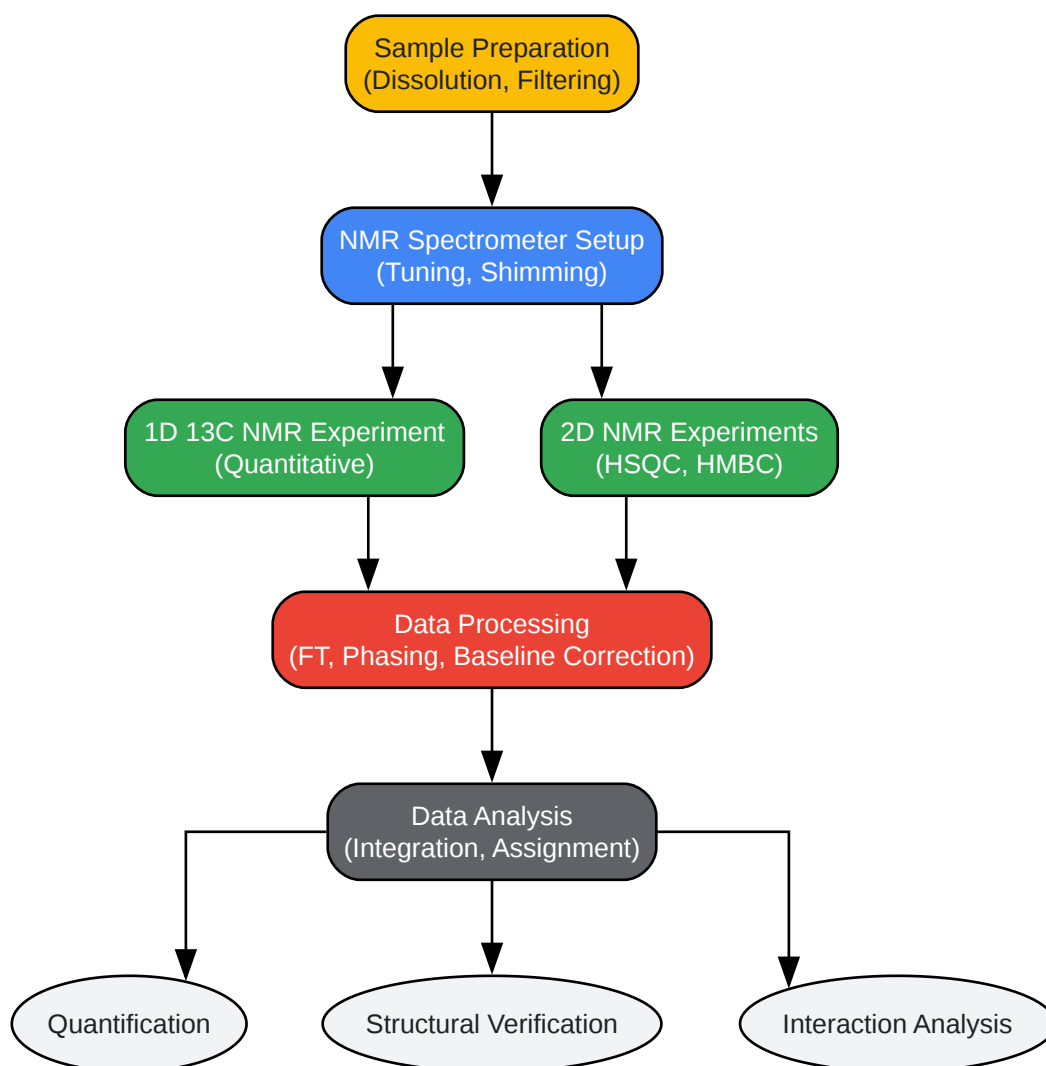


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Caption: The cyclic AMP signaling pathway.

Experimental Workflow for NMR Analysis

This diagram outlines the key steps for the NMR analysis of **Cyclic AMP-13C5**.



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Caption: Workflow for NMR analysis of **Cyclic AMP-13C5**.

Experimental Protocols

Protocol 1: Sample Preparation for NMR Analysis

- **Solvent Selection:** Choose a deuterated solvent in which **Cyclic AMP-13C5** is soluble. Deuterated water (D₂O) is a common choice for nucleotides. The choice of solvent is critical as its residual signal should not overlap with signals from the analyte.
- **Concentration:** For quantitative 1D ¹³C NMR, a higher concentration is generally better to achieve a good signal-to-noise ratio in a reasonable time. Aim for a concentration in the range of 10-50 mM. For qualitative 2D experiments, a lower concentration may be sufficient.

- **Sample Dissolution:** Accurately weigh the **Cyclic AMP-13C5** and dissolve it in the appropriate volume of deuterated solvent (typically 0.5-0.6 mL for a standard 5 mm NMR tube). If necessary, adjust the pH using dilute NaOD or DCl in D₂O.
- **Internal Standard (Optional for Absolute Quantification):** For absolute quantification, a known amount of an internal standard with a signal that does not overlap with the analyte signals can be added.
- **Filtration:** To remove any particulate matter that can degrade the quality of the NMR spectrum, filter the sample through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- **Labeling:** Clearly label the NMR tube with the sample information.

Protocol 2: Quantitative 1D ¹³C NMR Experiment

This protocol is designed for the accurate quantification of **Cyclic AMP-13C5**.

- **Spectrometer Setup:**
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent.
 - Tune and match the ¹³C and ¹H channels of the probe.
 - Perform shimming to optimize the magnetic field homogeneity. A good shim is crucial for accurate integration.
- **Acquisition Parameters (Bruker Spectrometer Example):**
 - **Pulse Program:**zgpg30 or zgig30. The inverse-gated decoupling sequence (zgig30) is often preferred for quantitative ¹³C NMR as it suppresses the Nuclear Overhauser Effect (NOE), which can lead to inaccurate integrals.[\[11\]](#)
 - **Pulse Angle (p1):** Set to a 30-degree flip angle. This allows for shorter relaxation delays.[\[12\]](#)

- Relaxation Delay (d1): This is a critical parameter for quantitative accuracy. It should be set to at least 5 times the longest T_1 (spin-lattice relaxation time) of the carbon nuclei of interest.[12] For small molecules, T_1 values can be a few seconds. A conservative starting point is a d1 of 30 seconds. If T_1 values are unknown, they can be measured using an inversion-recovery experiment.
- Acquisition Time (aq): Typically set between 1 to 2 seconds.
- Number of Scans (ns): This will depend on the sample concentration. A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio ($S/N > 100:1$ is recommended for accurate integration).
- Spectral Width (sw): Set to cover the entire expected range of ^{13}C chemical shifts (e.g., 0-160 ppm for cAMP).
- Data Acquisition: Start the experiment by typing zg.
- Data Processing:
 - Apply an exponential multiplication with a line broadening (LB) of 1-2 Hz to improve the signal-to-noise ratio.
 - Perform Fourier transformation (efp).
 - Carefully phase the spectrum manually (apk).
 - Perform a baseline correction.
- Quantification:
 - Integrate the well-resolved peaks corresponding to the ^{13}C -labeled carbons of **Cyclic AMP-13C5**.
 - The concentration can be determined by comparing the integral of a known concentration of an internal standard or by using an external calibration curve.

Protocol 3: 2D Heteronuclear NMR Experiments (HSQC and HMBC)

These experiments are useful for structural verification and assignment of signals.

- Spectrometer and Sample Setup: Follow the same initial steps as in Protocol 2.
- HSQC (Heteronuclear Single Quantum Coherence) Experiment:
 - Purpose: Correlates ^{13}C nuclei with their directly attached protons.[\[5\]](#)
 - Pulse Program: A standard gradient-selected HSQC pulse sequence (e.g., `hsqcedetgpsisp2.2` on a Bruker spectrometer for an edited HSQC which distinguishes CH/CH_3 from CH_2 signals).
 - Parameters: Set the ^1H and ^{13}C spectral widths and offsets to cover all expected signals. The number of increments in the indirect dimension (^{13}C) and the number of scans per increment will determine the resolution and experiment time.
- HMBC (Heteronuclear Multiple Bond Correlation) Experiment:
 - Purpose: Correlates ^{13}C nuclei with protons that are two or three bonds away. This is very useful for connecting different spin systems and for assigning quaternary carbons.[\[6\]](#)
 - Pulse Program: A standard gradient-selected HMBC pulse sequence (e.g., `hmbcgplpndqf` on a Bruker spectrometer).
 - Parameters: Similar to HSQC, set the spectral widths and offsets appropriately. The long-range coupling delay should be optimized based on the expected ^nJCH coupling constants (typically optimized for 5-10 Hz).
- Data Processing and Analysis:
 - Process the 2D data using the appropriate commands (e.g., `xfb` on a Bruker spectrometer).
 - Phase and baseline correct the spectrum.

- Analyze the cross-peaks to establish connectivities and assign the ^1H and ^{13}C chemical shifts.

By following these application notes and protocols, researchers can effectively utilize NMR spectroscopy for the detailed analysis of **Cyclic AMP- $^{13}\text{C}5$** , enabling new insights into its role in biological systems and facilitating drug discovery efforts.

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References

- 1. Cyclic AMP is a critical mediator of intrinsic drug resistance and fatty acid metabolism in *M. tuberculosis* | eLife [elifesciences.org]
- 2. Selective ^{13}C labeling of nucleotides for large RNA NMR spectroscopy using an *E. coli* strain disabled in the TCA cycle - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ^{19}F n.m.r. studies of conformational changes accompanying cyclic AMP binding to 3-fluorophenylalanine-containing cyclic AMP receptor protein from *Escherichia coli* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. nmr.chem.columbia.edu [nmr.chem.columbia.edu]
- 6. nmr.chem.columbia.edu [nmr.chem.columbia.edu]
- 7. Adenosine 5'-monophosphate(61-19-8) ^{13}C NMR spectrum [chemicalbook.com]
- 8. ADENOSINE 2' -& 3'-MONOPHOSPHATE FREE(130-49-4) ^{13}C NMR spectrum [chemicalbook.com]
- 9. Human Metabolome Database: [^1H , ^{13}C]-HSQC NMR Spectrum (2D, 600 MHz, H_2O , experimental) (HMDB0000058) [hmdb.ca]
- 10. Human Metabolome Database: ^{13}C NMR Spectrum (1D, 100 MHz, D_2O , predicted) (HMDB0000045) [hmdb.ca]
- 11. University of Ottawa NMR Facility Blog: How Can I Get a Quantitative ^{13}C NMR Spectrum? [u-of-o-nmr-facility.blogspot.com]

- [12. Optimized Default 13C Parameters | NMR Facility - Chemistry Department \[chemnmrlab.uchicago.edu\]](#)
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